

Safety and handling of 3,5-Diiodo-4-methoxypyridine

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Compound of Interest

Compound Name: 3,5-Diiodo-4-methoxypyridine

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An In-depth Technical Guide to the Safety and Handling of **3,5-Diiodo-4-methoxypyridine**

Abstract

3,5-Diiodo-4-methoxypyridine (CAS No. 849359-56-4) is a halogenated pyridine derivative that serves as a versatile intermediate in organic synthesis, particularly within the realms of pharmaceutical and materials science research.[1] The presence of two iodine atoms on the pyridine ring offers reactive sites for various cross-coupling reactions, making it a valuable building block for constructing complex molecular architectures.[2] However, the combination of a pyridine core and organo-iodine functionalities necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safety considerations, handling procedures, and emergency responses related to **3,5-Diiodo-4-methoxypyridine**, synthesized from available data on analogous structures and established chemical safety principles. It is intended for researchers, chemists, and drug development professionals who may handle this compound in a laboratory or process setting.

Hazard Identification and Risk Assessment

Specific toxicological data for **3,5-Diiodo-4-methoxypyridine** is not readily available. Therefore, a risk assessment must be conducted based on the chemical's structure and the known hazards of its constituent functional groups: the pyridine core and the iodo-substituents.

Structural Basis for Hazard Assessment

- **Pyridine Core:** Pyridine and its derivatives are known to be absorbed through oral, dermal, and inhalation routes. Acute exposure can affect the central nervous system, with symptoms including headaches and dizziness.[3] Pyridine is classified as harmful if swallowed, in contact with skin, or inhaled, and it can cause skin and eye irritation.
- **Organo-iodine Moieties:** Aromatic iodides can act as irritants. A key consideration is their potential to undergo de-iodination or decomposition, particularly when exposed to heat, light, or certain chemical conditions, which could release iodine-containing vapors. While no specific data exists for this compound, similar halogenated aromatics warrant careful handling to avoid inhalation of dust or vapors.

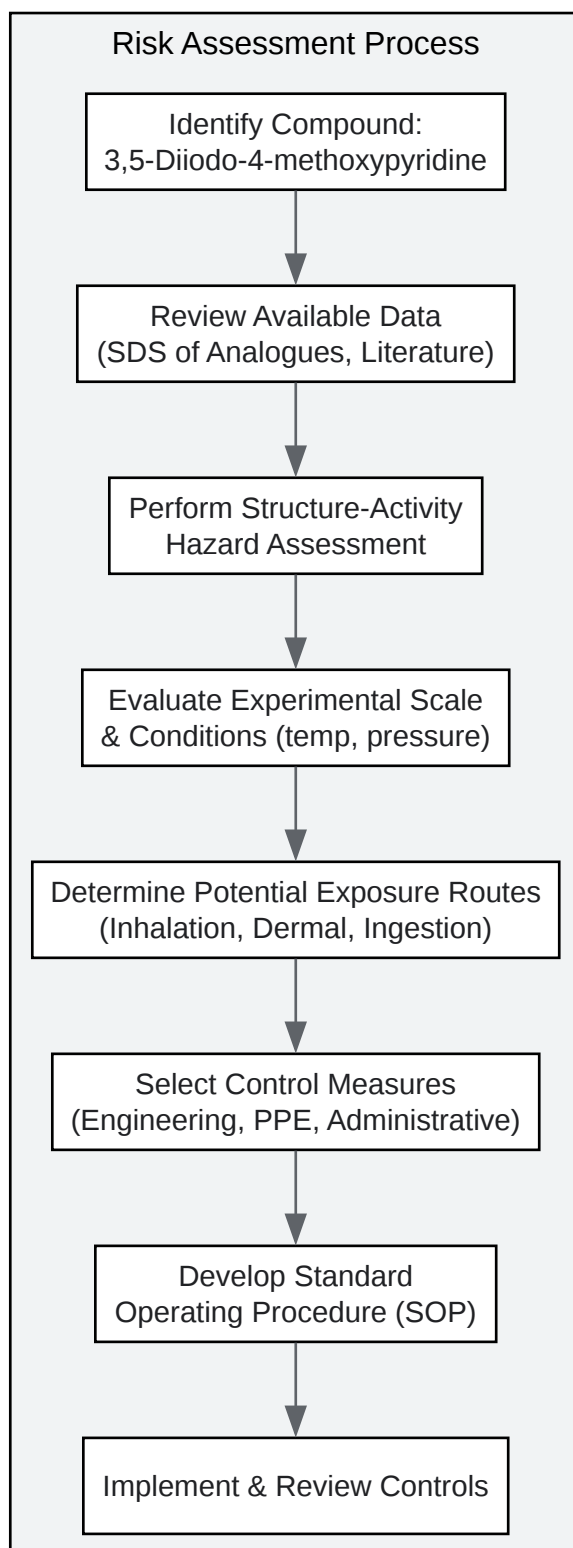
Predicted GHS Classification

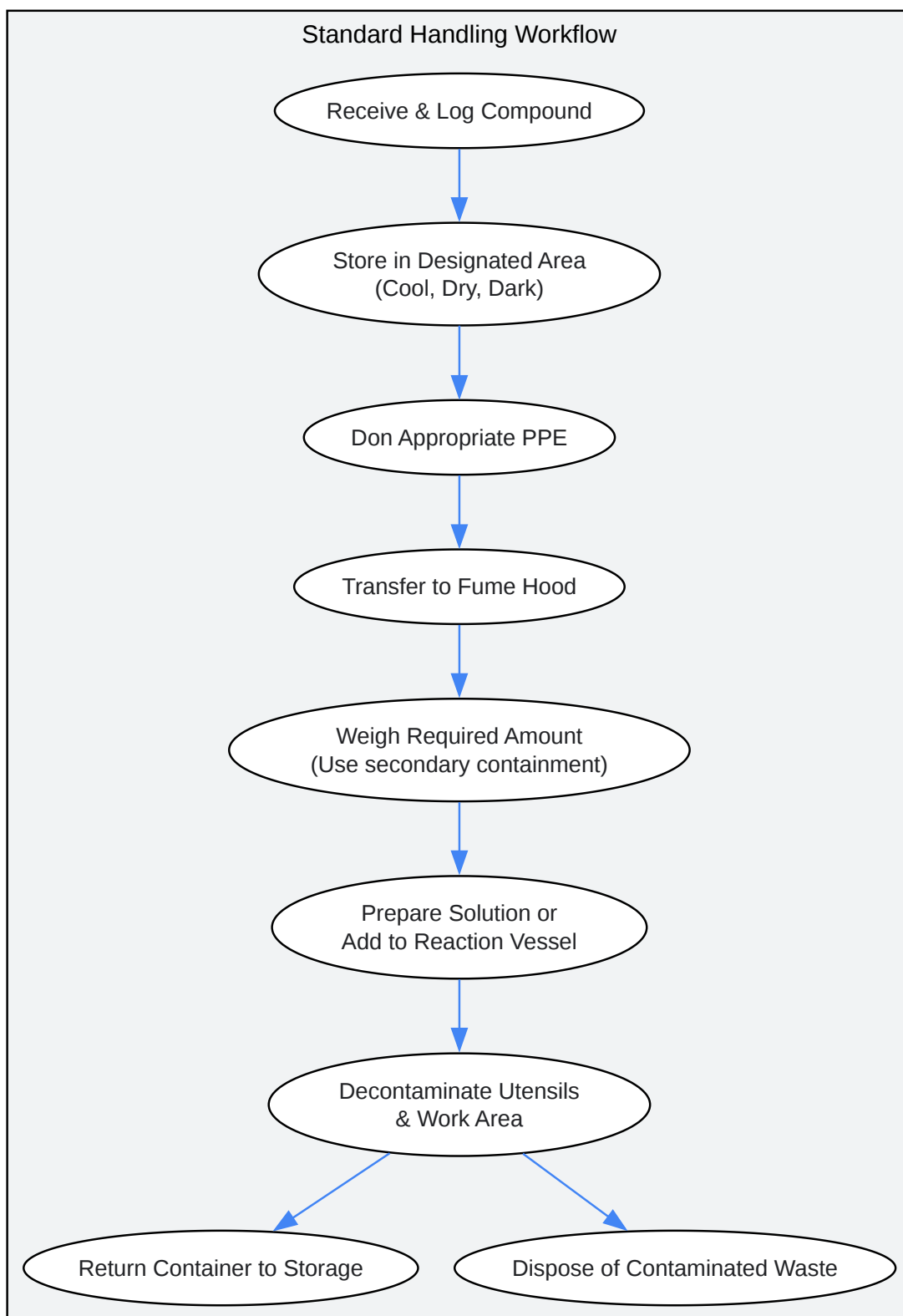
Based on analogous compounds such as 3-Iodo-4-methoxypyridine, a provisional hazard classification is proposed.[4] This should be considered a minimum precaution until specific toxicological data becomes available.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

Risk Assessment Workflow

A systematic approach to risk assessment is crucial before any experimental work begins. The following workflow outlines the essential steps to ensure safety.





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